

Spectroscopic Characterization of 4-Chloro-2,5-difluorobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2,5-difluorobenzaldehyde

CAS No.: 879093-02-4

Cat. No.: B109745

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of **4-Chloro-2,5-difluorobenzaldehyde** (CAS No. 879093-02-4). Due to the limited availability of public experimental spectra, this document presents predicted data based on established principles of spectroscopy and analysis of similar molecular structures. It also includes detailed experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside workflow visualizations to aid in structural elucidation.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **4-Chloro-2,5-difluorobenzaldehyde**. These predictions are based on the analysis of structurally related compounds and established spectroscopic principles.

Table 1: Predicted ^1H NMR Data

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~10.2	s	-	Aldehyde proton (-CHO)
~7.6	dd	~8, ~4	Aromatic proton (H-6)
~7.4	dd	~9, ~3	Aromatic proton (H-3)

Predicted for a solution in CDCl₃ with TMS as an internal standard.

Table 2: Predicted ¹³C NMR Data

Chemical Shift (δ , ppm)	Assignment
~188	Aldehyde carbon (C=O)
~158 (d)	Aromatic carbon (C-F)
~155 (d)	Aromatic carbon (C-F)
~125 (d)	Aromatic carbon (C-Cl)
~120 (d)	Aromatic carbon (C-H)
~118 (d)	Aromatic carbon (C-H)
~115 (d)	Aromatic carbon (C-CHO)

Predicted for a solution in CDCl₃. The 'd' indicates a doublet due to C-F coupling.

Table 3: Predicted IR Absorption Data

Wavenumber (cm ⁻¹)	Functional Group Assignment
~2850, ~2750	C-H stretch (aldehyde)
~1700	C=O stretch (aldehyde)
~1600, ~1480	C=C stretch (aromatic)
~1250	C-F stretch
~850	C-Cl stretch

Predicted for a solid sample.

Table 4: Predicted Mass Spectrometry Data

m/z	Interpretation
176/178	Molecular ion peak [M] ⁺ (presence of ³⁵ Cl and ³⁷ Cl isotopes)
175/177	[M-H] ⁺
147/149	[M-CHO] ⁺
112	[M-CHO-Cl] ⁺

Predicted for electron ionization (EI) mass spectrometry.

Experimental Protocols

The following are detailed methodologies for the key experiments cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H and ¹³C NMR spectra for structural elucidation.

Materials:

- **4-Chloro-2,5-difluorobenzaldehyde** (5-10 mg for ¹H, 20-50 mg for ¹³C)
- Deuterated solvent (e.g., Chloroform-d, CDCl₃)

- NMR tube (5 mm diameter)
- Tetramethylsilane (TMS) as an internal standard
- Pipettes
- Vortex mixer

Procedure:

- Sample Preparation:
 - Accurately weigh the sample and transfer it to a clean, dry vial.
 - Add approximately 0.6-0.7 mL of the deuterated solvent containing TMS.
 - Gently vortex the vial to ensure the sample is completely dissolved.
 - Using a pipette, transfer the solution into an NMR tube, ensuring the liquid height is around 4-5 cm.
- Instrument Setup:
 - Place the NMR tube into a spinner turbine and adjust its depth using a depth gauge.
 - Insert the sample into the NMR spectrometer.
- Data Acquisition:
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to optimize its homogeneity and improve spectral resolution.
 - Tune the probe to the appropriate nucleus (^1H or ^{13}C).
 - Set the acquisition parameters (e.g., number of scans, pulse sequence, relaxation delay).
 - Acquire the Free Induction Decay (FID) data.

- Data Processing:
 - Apply a Fourier transform to the FID to obtain the spectrum.
 - Phase the spectrum to ensure all peaks are in the positive phase.
 - Calibrate the chemical shift scale using the TMS signal (0 ppm).
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Materials:

- **4-Chloro-2,5-difluorobenzaldehyde** (solid)
- Potassium bromide (KBr, IR grade)
- Agate mortar and pestle
- Pellet press
- FTIR spectrometer

Procedure (KBr Pellet Method):

- Sample Preparation:
 - Grind a small amount (1-2 mg) of the solid sample with approximately 100-200 mg of dry KBr in an agate mortar.
 - Continue grinding until a fine, homogeneous powder is obtained.
- Pellet Formation:
 - Transfer the powder to a pellet press die.

- Apply pressure (typically several tons) to form a thin, transparent KBr pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum. The instrument will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis:
 - Identify the characteristic absorption bands and correlate them to the functional groups present in the molecule.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Materials:

- **4-Chloro-2,5-difluorobenzaldehyde**
- Volatile organic solvent (e.g., methanol, acetonitrile)
- Mass spectrometer (e.g., with Electron Ionization - EI source)

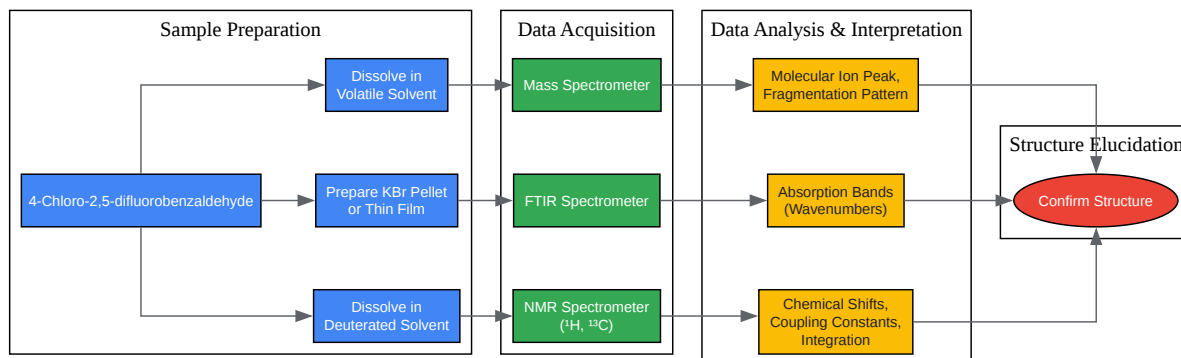
Procedure (Direct Infusion EI-MS):

- Sample Preparation:
 - Dissolve a small amount of the sample in a suitable volatile solvent to a concentration of approximately 1 mg/mL.
- Sample Introduction:

- Introduce the sample solution into the ion source of the mass spectrometer, where it is vaporized.
- Ionization:
 - The vaporized sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis:
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection:
 - The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of ions as a function of their m/z ratio.
- Data Analysis:
 - Identify the molecular ion peak to determine the molecular weight.
 - Analyze the fragmentation pattern to gain further structural information.

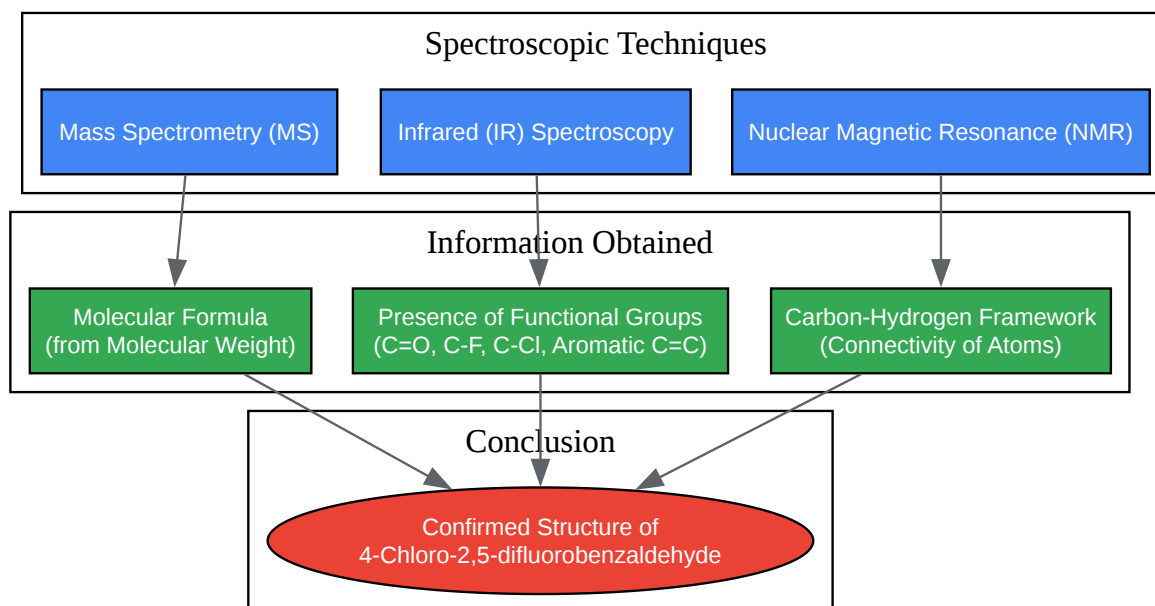
Visualizations

The following diagrams illustrate key workflows and logical relationships in the spectroscopic analysis of **4-Chloro-2,5-difluorobenzaldehyde**.



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Caption: General workflow for spectroscopic analysis.



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Caption: Logical relationship of spectroscopic techniques for structural confirmation.

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